Introduction: The Strategic Value of Fluorinated Indoles

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Compound of Interest

Compound Name:	*1-Boc-3-bromo-6-fluoroindole*
CAS No.:	*1314406-46-6*
Cat. No.:	*B578526*

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The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and pharmaceutical agents. The strategic introduction of a fluorine atom can significantly enhance a molecule's pharmacological profile, improving metabolic stability, binding affinity, and lipophilicity.[1][2][3] **1-Boc-3-bromo-6-fluoroindole** is a trifunctional synthetic intermediate designed for maximum versatility. The Boc-protected nitrogen facilitates a range of transformations under non-acidic conditions, the bromine at the 3-position is primed for cross-coupling reactions, and the fluorine at the 6-position provides the aforementioned pharmacological benefits. This unique combination makes it a highly valuable precursor for creating diverse molecular libraries for drug discovery programs targeting areas such as oncology, neuroscience, and infectious diseases.[1][4]

Molecular Profile and Specifications

A clear understanding of the material's properties is the foundation of any successful experimental work. Below are the key specifications for **1-Boc-3-bromo-6-fluoroindole**.

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Property	Value	Source
CAS Number	1314406-46-6	[5]
Molecular Formula	$C_{13}H_{13}BrFNO_2$	[5]
Molecular Weight	314.15 g/mol	[5]
IUPAC Name	tert-butyl 3-bromo-6-fluoro-1H-indole-1-carboxylate	[5]
Typical Appearance	Off-white to light-colored solid	
Typical Purity	≥95% - 97%	[5]

Commercial Availability and Procurement Strategy

1-Boc-3-bromo-6-fluoroindole is readily available from a variety of specialized chemical suppliers. Procurement should be approached with a focus on purity, batch-to-batch consistency, and documentation.

Representative Commercial Suppliers:

Supplier	Reported Purity	Notes
Cochemical Ltd.	96% (^{1}HNMR)	Offers various pack sizes (5g, 10g, 25g, etc.).[5]
ShangHai AmK Pharmaceutical	97%	Available in 1g, 10g, 100g quantities.[5]
Amadis Chemical	97%	Provides material in mgs, gs, and kgs scales.[5]
Aikon International	95+%	Standard pack sizes include 1g, 5g, 10g.[5]
Alfa Chemistry	95%	Designed for research and industrial production.[6]

Procurement and Quality Control Workflow:

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A robust workflow is essential to ensure the quality of starting materials, which directly impacts experimental outcomes. The following diagram outlines a best-practice approach from supplier selection to experimental use.

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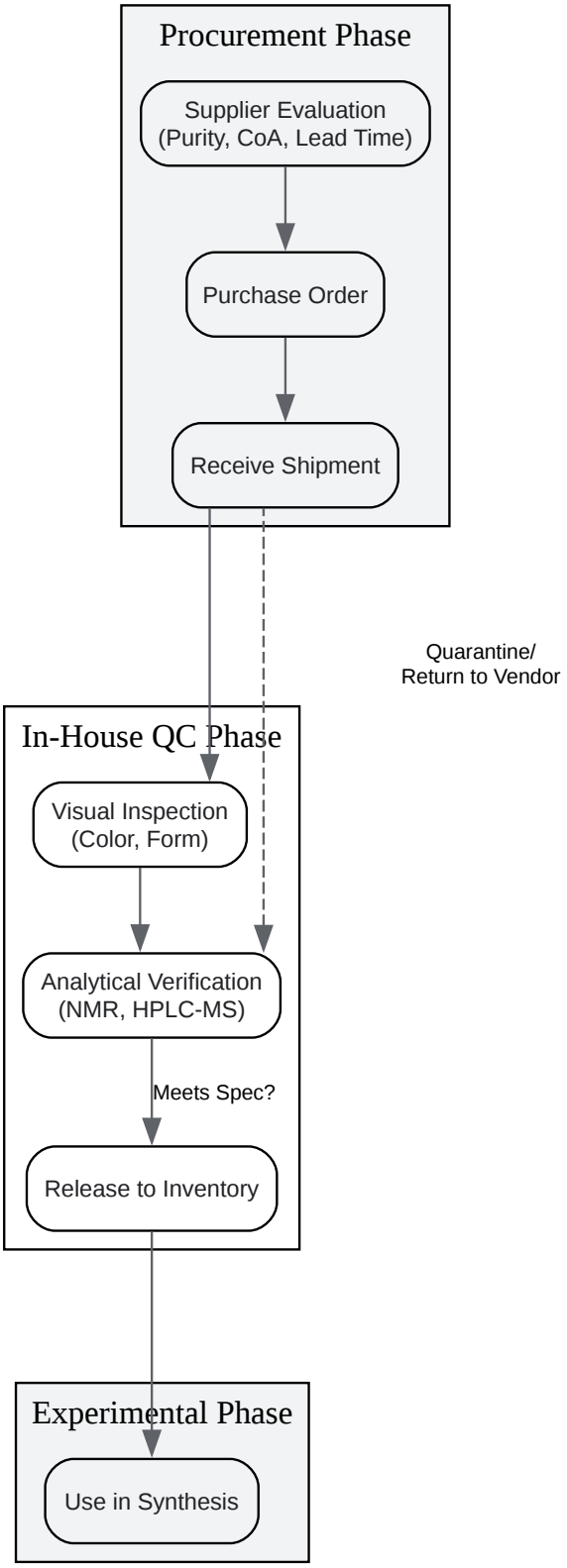

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Caption: Workflow from supplier selection to experimental use.

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Quality Control and Identity Verification Protocol

Trustworthiness in research begins with rigorous validation of starting materials. Do not rely solely on the supplier's Certificate of Analysis (CoA). An in-house verification is a self-validating system that prevents costly downstream failures.

Objective: To confirm the identity and purity of commercially supplied **1-Boc-3-bromo-6-fluoroindole**.

Materials:

- Sample of **1-Boc-3-bromo-6-fluoroindole**
- Deuterated chloroform ($CDCl_3$) or DMSO-d_6 with TMS
- NMR tubes
- HPLC grade acetonitrile (ACN) and water
- Formic acid (for mass spectrometry)
- Vials for HPLC

Methodology:

- ^1H NMR Spectroscopy:
  - Sample Preparation: Dissolve ~5-10 mg of the sample in ~0.7 mL of $CDCl_3$ or DMSO-d_6 in a clean, dry NMR tube.
  - Acquisition: Acquire a proton NMR spectrum on a 400 MHz or higher spectrometer.
  - Expected Resonances: The spectrum should be consistent with the structure. Key expected signals include:
    - A singlet around 1.6 ppm corresponding to the 9 protons of the Boc group (-C(CH_3)$_3$).

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    - A series of aromatic protons between 7.0 and 8.5 ppm, showing splitting patterns consistent with a 3,6-disubstituted indole ring. The fluorine atom will introduce additional coupling (J_HF).
    - The proton at the 2-position will appear as a singlet in the aromatic region.
  - Causality: The chemical shifts and coupling constants are unique fingerprints of the molecule's electronic environment and connectivity. Any significant deviation suggests impurity or misidentification.
- HPLC-MS Analysis:
  - Sample Preparation: Prepare a stock solution of the compound at 1 mg/mL in acetonitrile. Dilute to ~10-50 µg/mL for analysis.
  - HPLC Conditions (Illustrative):
    - Column: C18, 2.1 x 50 mm, 1.8 µm
    - Mobile Phase A: Water + 0.1% Formic Acid
    - Mobile Phase B: Acetonitrile + 0.1% Formic Acid
    - Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 1 minute, return to initial conditions.
    - Flow Rate: 0.4 mL/min
    - Detection: UV at 254 nm.
  - Mass Spectrometry Conditions:
    - Mode: Electrospray Ionization (ESI), Positive mode.
    - Expected Mass: Look for the $[M+H]^+$ ion (315.0/317.0 due to bromine isotopes) or $[M+Na]^+$ adduct (337.0/339.0).

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- Data Interpretation: The HPLC chromatogram should show a single major peak, indicating high purity. The area of this peak relative to all other peaks provides a quantitative purity assessment (e.g., >95%). The mass spectrum confirms the molecular weight of the main peak, validating its identity.

Synthetic Applications and Experimental Insight

The true value of **1-Boc-3-bromo-6-fluoroindole** lies in its synthetic utility. The three functional "handles" can be addressed selectively.

Key Reactive Sites and Their Utility:

Caption: Reactive sites and synthetic utility of the molecule.

Representative Protocol: Suzuki-Miyaura Cross-Coupling

This protocol demonstrates the functionalization of the C3-bromo position, a common and powerful transformation in drug development.

Objective: To synthesize tert-butyl 3-aryl-6-fluoro-1H-indole-1-carboxylate.

Materials:

- **1-Boc-3-bromo-6-fluoroindole** (1.0 eq)
- Arylboronic acid (1.2 eq)
- $Pd(PPh_3)_4$ (0.05 eq)
- 2M Sodium Carbonate (Na_2CO_3) solution (3.0 eq)
- Toluene and Ethanol (e.g., 3:1 mixture)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

Methodology:

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- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (Nitrogen or Argon), add **1-Boc-3-bromo-6-fluoroindole**, the arylboronic acid, and $Pd(PPh_3)_4$.
- Solvent Addition: Add the toluene/ethanol solvent mixture via syringe.
- Base Addition: Add the aqueous sodium carbonate solution.
- Heating: Heat the reaction mixture to 80-90 °C and stir vigorously for 4-12 hours.
  - Expert Insight: The biphasic mixture requires vigorous stirring to ensure efficient phase transfer. The use of a phase-transfer catalyst is generally not necessary but can be considered for sluggish reactions.
- Monitoring: Monitor the reaction progress by TLC or LC-MS, checking for the consumption of the starting material.
- Workup:
  - Cool the reaction to room temperature.
  - Dilute with ethyl acetate and water.
  - Separate the organic layer. Wash with water, then brine.
  - Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure product.

Safe Handling and Storage

Proper handling is paramount for user safety and maintaining the integrity of the chemical. Information is synthesized from safety data sheets of structurally related compounds.[7][8][9]

- Personal Protective Equipment (PPE): Always wear safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).[8]

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- Handling:
  - Avoid contact with skin and eyes.[7][8]
  - Do not breathe dust.[7][8] Use in a well-ventilated area or a chemical fume hood.[7][8]
  - Wash hands thoroughly after handling.[7]
- First Aid:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[7][9]
  - Skin: Wash with plenty of soap and water.[7]
  - Inhalation: Remove to fresh air. If breathing is difficult, give oxygen.[7]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[7][8]
  - Keep the container tightly closed.[7][8]
  - Store away from strong oxidizing agents, acids, and bases.[8]

Conclusion

1-Boc-3-bromo-6-fluoroindole is more than just a chemical; it is a strategic tool for accelerating drug discovery. Its commercial availability from multiple suppliers provides a reliable supply chain, but this must be paired with stringent in-house quality control to ensure experimental reproducibility. By understanding its molecular properties and leveraging its versatile reactivity, researchers can efficiently construct novel and complex molecules with enhanced therapeutic potential.

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